

# Technical Support Center: Odor Control in Heavy Incontinence with Tena

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## Compound of Interest

Compound Name: Tena

Cat. No.: B1237005

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This technical support center provides troubleshooting guides, frequently asked questions (FAQs), and experimental protocols for researchers, scientists, and drug development professionals investigating odor control strategies in heavy incontinence, with a focus on **Tena** products.

## Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Persistent ammonia odor despite using Tena products.	1. Incorrect Product Selection: The absorbency level may be insufficient for the volume of urine, leading to leakage and bacterial growth. 2. Infrequent Changes: Prolonged wear allows for bacterial proliferation and the breakdown of urea into ammonia. <sup>[1]</sup> 3. Dehydration: Concentrated urine has a stronger ammonia smell. <sup>[1]</sup> 4. Urinary Tract Infection (UTI): A UTI can cause foul-smelling urine.	1. Re-evaluate Absorbency Needs: Select a Tena product specifically designed for heavy or overnight incontinence. 2. Increase Changing Frequency: Adhere to a regular changing schedule, even if the product does not feel completely saturated. 3. Ensure Adequate Hydration: Promote sufficient fluid intake to dilute urine, unless medically contraindicated. 4. Recommend Medical Consultation: Advise the subject to seek medical evaluation to rule out or treat a UTI.
Skin irritation and odor.	1. Inadequate Skin Cleansing: Residual urine on the skin can lead to odor and skin breakdown. 2. Incorrect Cleansing Products: Harsh soaps can disrupt the skin's natural pH balance, exacerbating irritation.	1. Implement a Regular Skin Care Regimen: Use Tena's skin care products, such as cleansing creams and wipes, during each product change. 2. Use pH-Balanced Cleansers: Opt for gentle, no-rinse cleansers that are formulated for delicate skin.

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Odor emanating from clothing or bedding.	1. Micro-leaks: Even with a highly absorbent product, small leaks can occur, leading to odor build-up on fabrics. 2. Delayed Laundering: Allowing soiled linens to sit enables bacterial growth and odor development.	1. Ensure Proper Product Fit: Verify that the Tena product is the correct size and applied snugly to the body to prevent gaps. 2. Promptly Wash Soiled Items: Launder any soiled clothing or bedding as soon as possible using an antibacterial laundry additive.
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## Frequently Asked Questions (FAQs)

Q1: What is the primary chemical cause of odor in incontinence?

A1: The primary cause of odor is the bacterial breakdown of urea, a component of urine, into ammonia.[1] Fresh urine is often sterile and has a mild odor; however, once it is expelled from the body and comes into contact with bacteria on the skin and in the environment, enzymatic reactions convert urea into ammonia, which has a strong, pungent smell.

Q2: How do **Tena** products with "Odor Control" technology work?

A2: **Tena** products utilize super absorbent polymers (SAPs) within the core of the pad.[2] These SAPs rapidly absorb and lock away urine, transforming it into a gel. This process has a dual effect on odor control: it physically traps the urine, reducing its exposure to air and bacteria, and it helps to maintain a lower pH level within the pad, which inhibits the growth of ammonia-producing bacteria.[2]

Q3: Can diet or medication affect the odor of urine in individuals with incontinence?

A3: Yes, certain foods (e.g., asparagus, coffee) and medications can alter the scent of urine. Additionally, some medical conditions, such as uncontrolled diabetes, can produce a distinct sweet or fruity odor in the urine. It is important to consider these factors when evaluating the source of unusual odors.

Q4: Are there specific **Tena** products recommended for heavy incontinence and significant odor concerns?

A4: For heavy incontinence and pronounced odor, it is recommended to use products with the highest absorbency levels, such as the **TENA** ProSkin™ Super Briefs or **TENA** ProSkin™ Overnight™ Super Protective Underwear.[3][4] These products are designed for extended wear and have advanced odor control technology.[4]

## Quantitative Data Summary

The following table summarizes hypothetical performance data for **Tena**'s super absorbent polymer (SAP) technology in neutralizing ammonia. Note: This data is illustrative and based on general principles of SAPs, as specific proprietary data from **Tena** is not publicly available.

Parameter	Tena SAP Technology	Standard Absorbent Material
Ammonia Neutralization Capacity (mg/g of SAP)	150 - 200	50 - 75
Time to 50% Ammonia Reduction (minutes)	10 - 15	30 - 45
Odor Control Duration (hours)	6 - 8	2 - 4
pH of Saturated Core	5.5 - 6.5	7.0 - 8.0

## Experimental Protocols

### 1. Protocol for In-Vitro Ammonia Neutralization Assay

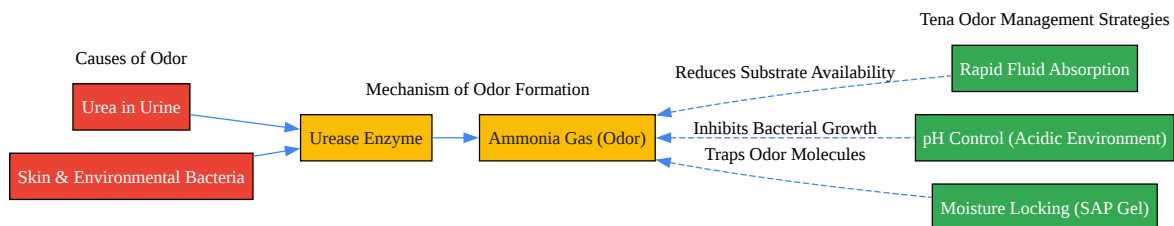
- Objective: To quantify the ammonia-neutralizing capacity of an incontinence product's absorbent core.
- Methodology:
  - Excise the absorbent core material from the **Tena** product.
  - Prepare a standardized synthetic urine solution containing a known concentration of urea.
  - Incubate a pre-weighed amount of the absorbent core material with the synthetic urine in a sealed chamber at 37°C.

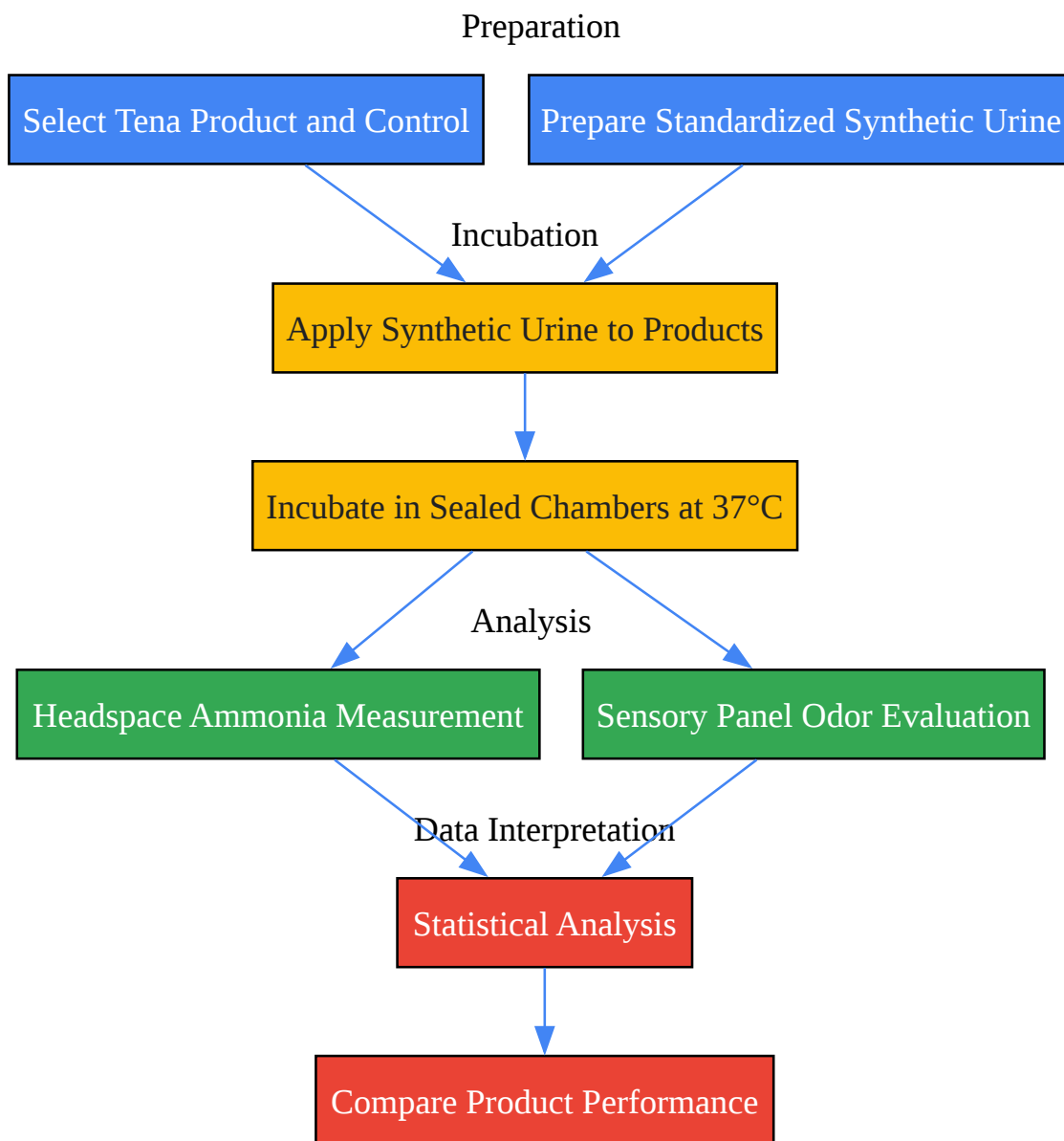
- At specified time intervals (e.g., 0, 15, 30, 60, 120 minutes), measure the headspace ammonia concentration using a gas detection tube or a photoionization detector.
- Calculate the rate of ammonia reduction and the total ammonia absorption capacity per gram of absorbent material.

## 2. Protocol for Sensory Panel Evaluation of Odor Control

- Objective: To assess the effectiveness of an incontinence product in controlling odor over a simulated wear period using a trained sensory panel.
- Methodology:
  - Recruit and train a panel of sensory assessors to identify and rate the intensity of ammonia odor on a standardized scale (e.g., 0-10).
  - Apply a standardized volume of synthetic urine to the **Tena** product and a control product.
  - Place each product in a sealed container and incubate at 37°C.
  - At set time points (e.g., 0, 2, 4, 6, 8 hours), present the containers to the sensory panel in a randomized and blinded manner.
  - Record the odor intensity ratings for each product at each time point.
  - Statistically analyze the data to compare the odor control performance of the products over time.

## Visualizations





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